

# Physical and chemical constants of 1-(2,4-dihydroxyphenyl)-2-methoxyethanone

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Compound of Interest

1-(2,4-dihydroxyphenyl)-2methoxyethanone

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# An In-depth Technical Guide to 1-(2,4-dihydroxyphenyl)-2-methoxyethanone

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-(2,4-dihydroxyphenyl)-2-methoxyethanone**, a phenolic ketone of interest in medicinal chemistry and drug development. This document details its known physical and chemical constants, provides detailed experimental protocols for its synthesis and analysis, and explores its potential biological significance through a proposed signaling pathway based on the known activities of structurally related compounds. All quantitative data is presented in clear, tabular format, and complex processes are visualized using logical diagrams.

## **Physical and Chemical Constants**

**1-(2,4-dihydroxyphenyl)-2-methoxyethanone**, also known as 2',4'-Dihydroxy-2-methoxyacetophenone, possesses the following physical and chemical properties. While experimental data for some constants are available, others are predicted based on computational models for structurally similar compounds.



Property	Value	Source
Molecular Formula	C9H10O4	Experimental[1][2][3][4][5][6]
Molecular Weight	182.17 g/mol	Experimental[1][2][4][5][6]
CAS Number	57280-75-8	Experimental[1][2][3][4][5][6]
Melting Point	138–139 °C	Experimental[2][5]
Boiling Point	315.6 °C at 760 mmHg	Predicted for 1-(4- hydroxyphenyl)-2- methoxyethanone[1]
Density	1.168 g/cm <sup>3</sup>	Predicted for 1-(4- hydroxyphenyl)-2- methoxyethanone[1]
рКа	Not available	
Solubility	Soluble in methanol.	Inferred from purification protocols[7]

## **Experimental Protocols**

The following sections detail the experimental procedures for the synthesis, purification, and analysis of **1-(2,4-dihydroxyphenyl)-2-methoxyethanone**. These protocols are based on established methods for similar compounds.

## **Synthesis via Hoesch Reaction**

The synthesis of **1-(2,4-dihydroxyphenyl)-2-methoxyethanone** can be achieved via the Hoesch reaction, which involves the acylation of an electron-rich aromatic compound (resorcinol) with a nitrile (methoxyacetonitrile).[2]

#### Materials:

- Resorcinol
- Methoxyacetonitrile

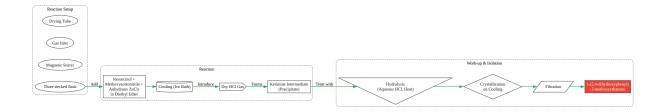


- Anhydrous diethyl ether
- Anhydrous zinc chloride (catalyst)
- · Gaseous hydrogen chloride
- Ice
- Hydrochloric acid (for hydrolysis)

#### Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask is equipped with a magnetic stirrer, a gas inlet tube, and a calcium chloride drying tube.
- Reagent Addition: Equimolar amounts of resorcinol and methoxyacetonitrile are dissolved in anhydrous diethyl ether in the flask. Anhydrous zinc chloride (as a Lewis acid catalyst) is added.
- Reaction Condition: The mixture is cooled in an ice bath, and a stream of dry hydrogen chloride gas is passed through the solution with vigorous stirring.
- Intermediate Formation: The reaction proceeds to form a ketimine intermediate, which often precipitates from the solution.
- Hydrolysis: After the reaction is complete, the ether is decanted, and the intermediate is hydrolyzed by heating with aqueous hydrochloric acid.
- Product Isolation: Upon cooling, **1-(2,4-dihydroxyphenyl)-2-methoxyethanone** crystallizes and can be collected by filtration.





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Caption: Workflow for the synthesis of 1-(2,4-dihydroxyphenyl)-2-methoxyethanone.

## **Purification by Recrystallization**

The crude product can be purified by recrystallization from a suitable solvent, such as a methanol-water mixture.[7]

#### Procedure:

- Solvent Selection: The crude solid is dissolved in a minimum amount of hot methanol.
- Hot Filtration: If insoluble impurities are present, the hot solution is filtered.
- Crystallization: Water is added dropwise to the hot filtrate until turbidity persists. The solution
  is then allowed to cool slowly to room temperature, followed by further cooling in an ice bath
  to induce crystallization.



• Collection and Drying: The purified crystals are collected by vacuum filtration, washed with a small amount of cold methanol-water, and dried under vacuum.

## **Analytical Methods**

The purity and identity of the synthesized compound can be confirmed using the following analytical techniques.

Analytical Technique	Expected Observations	
High-Performance Liquid Chromatography (HPLC)	A single major peak on a reverse-phase C18 column using a mobile phase of acetonitrile and water with a suitable acidic modifier.[8][9][10] [11]	
<sup>1</sup> H-NMR Spectroscopy	Characteristic peaks corresponding to the aromatic protons of the dihydroxyphenyl ring, the methoxy group protons, and the methylene protons.	
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound (182.17 m/z). [12]	
Fourier-Transform Infrared (FTIR) Spectroscopy	Absorption bands corresponding to the hydroxyl (O-H) groups, the carbonyl (C=O) group of the ketone, and the C-O stretching of the ether and phenol groups.[13][14][15]	

# **Putative Biological Signaling Pathway**

While there is no direct experimental evidence for the biological activity of **1-(2,4-dihydroxyphenyl)-2-methoxyethanone**, its structural similarity to other phenolic compounds and 2',4'-dihydroxyacetophenone derivatives suggests potential antioxidant and anti-inflammatory properties.[9] Phenolic compounds are known to exert their effects through various signaling pathways. A putative mechanism of action is proposed below.

Proposed Anti-inflammatory and Antioxidant Pathway:

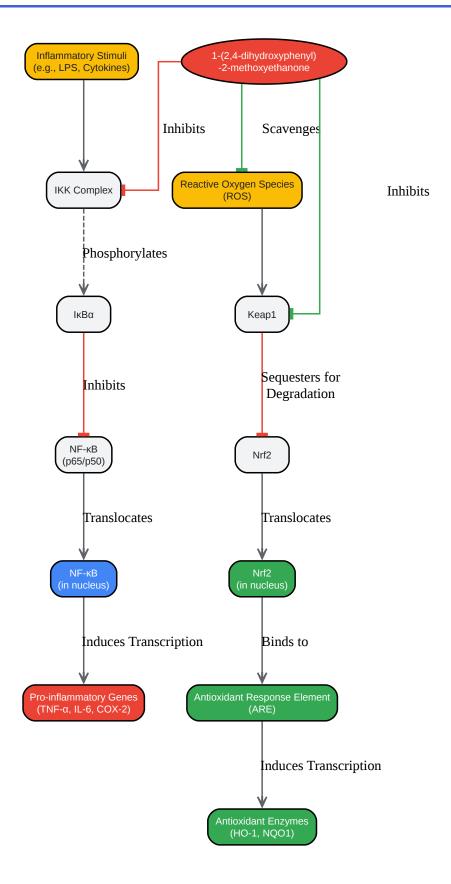






Phenolic compounds can mitigate inflammation and oxidative stress through the modulation of key signaling pathways. They can inhibit the production of pro-inflammatory mediators by suppressing the nuclear factor-kappa B (NF-κB) pathway. Additionally, they can enhance the cellular antioxidant defense system by activating the nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.





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Caption: Proposed anti-inflammatory and antioxidant signaling pathway.



## Conclusion

**1-(2,4-dihydroxyphenyl)-2-methoxyethanone** is a phenolic ketone with potential for further investigation in drug discovery. This guide provides a foundational understanding of its physicochemical properties and offers detailed protocols for its synthesis and characterization. The proposed biological signaling pathway, based on the activities of structurally related compounds, suggests that its antioxidant and anti-inflammatory potential warrants further experimental validation. This document serves as a valuable resource for researchers and scientists in the field, facilitating future studies on this promising compound.

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## References

- 1. Page loading... [guidechem.com]
- 2. Hoesch reaction Wikipedia [en.wikipedia.org]
- 3. organicreactions.org [organicreactions.org]
- 4. 1-(2,4-DIHYDROXYPHENYL)-2-METHOXYETHAN-1-ONE CAS#: 57280-75-8 [amp.chemicalbook.com]
- 5. 1-(2,4-DIHYDROXYPHENYL)-2-METHOXYETHAN-1-ONE CAS#: 57280-75-8 [m.chemicalbook.com]
- 6. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 7. psjd.icm.edu.pl [psjd.icm.edu.pl]
- 8. Separation of Acetophenone on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 9. app.studyraid.com [app.studyraid.com]
- 10. [Determination of four acetophenones in Radix Cynanchi bungei by high performance liquid chromatography-photodiode array detection] PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. tandfonline.com [tandfonline.com]
- 12. Ethanone, 1-(2,4-dihydroxyphenyl)- [webbook.nist.gov]



- 13. d-nb.info [d-nb.info]
- 14. Fluorescence and FTIR Spectra Analysis of Trans-A2B2-Substituted Di- and Tetra-Phenyl Porphyrins PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
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